

Health and safety information for handling 2,4-Difluorobiphenyl

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Compound of Interest

Compound Name: 2,4-Difluorobiphenyl

Cat. No.: B1582794

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An In-Depth Technical Guide to the Health and Safety of 2,4-Difluorobiphenyl

This guide provides comprehensive health and safety information for researchers, scientists, and drug development professionals working with **2,4-Difluorobiphenyl** (CAS No. 37847-52-2). The protocols and recommendations herein are synthesized from authoritative safety data sheets and chemical databases to ensure a high standard of scientific integrity and occupational safety. The core principle of this guide is to explain the causality behind safety measures, empowering laboratory personnel to handle this compound with an informed and proactive approach to risk mitigation.

Compound Profile and Physicochemical Properties

2,4-Difluorobiphenyl is a halogenated aromatic hydrocarbon that serves as a key intermediate and building block in the synthesis of pharmaceuticals and other biologically active molecules. [1] Its utility in drug development often stems from the strategic incorporation of fluorine atoms to enhance metabolic stability and lipophilicity.[1] However, its chemical nature also necessitates stringent safety protocols.

At room temperature, it appears as a white to off-white crystalline solid.[1][2] Understanding its physical properties is the first step in assessing potential exposure routes and designing appropriate controls.

Table 1: Physicochemical Properties of 2,4-Difluorobiphenyl

Property	Value	Source(s)
CAS Number	37847-52-2	[3] [4] [5]
Molecular Formula	C12H8F2	[1] [3] [4]
Molecular Weight	190.19 g/mol	[4] [5] [6]
Appearance	White to off-white crystalline solid	[1] [2]
Melting Point	63 °C	[2] [4]
Boiling Point	~243.7 °C (Predicted)	[2] [4]
Solubility	Sparingly soluble in water. Slightly soluble in acetonitrile and chloroform.	[1] [2] [4]
Storage Temperature	2-8°C	[1] [2]

Hazard Identification and Toxicological Summary

2,4-Difluorobiphenyl is classified as a hazardous substance. Exposure can lead to irritation of the skin, eyes, and respiratory system.[\[3\]](#)[\[4\]](#) It is also recognized as being very toxic to aquatic life, with long-lasting effects, mandating careful handling to prevent environmental release.[\[3\]](#)[\[4\]](#)[\[7\]](#)

Table 2: GHS Hazard Classification for **2,4-Difluorobiphenyl**

Hazard Class	Category	Hazard Statement	Signal Word	Pictogram
Skin Corrosion/Irritation	2	H315: Causes skin irritation	Warning	GHS07
Serious Eye Damage/Irritation	2A	H319: Causes serious eye irritation	Warning	GHS07
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation	Warning	GHS07
Hazardous to the Aquatic Environment, Acute	1	H400: Very toxic to aquatic life	Warning	GHS09
Hazardous to the Aquatic Environment, Chronic	1	H410: Very toxic to aquatic life with long lasting effects	Warning	GHS09

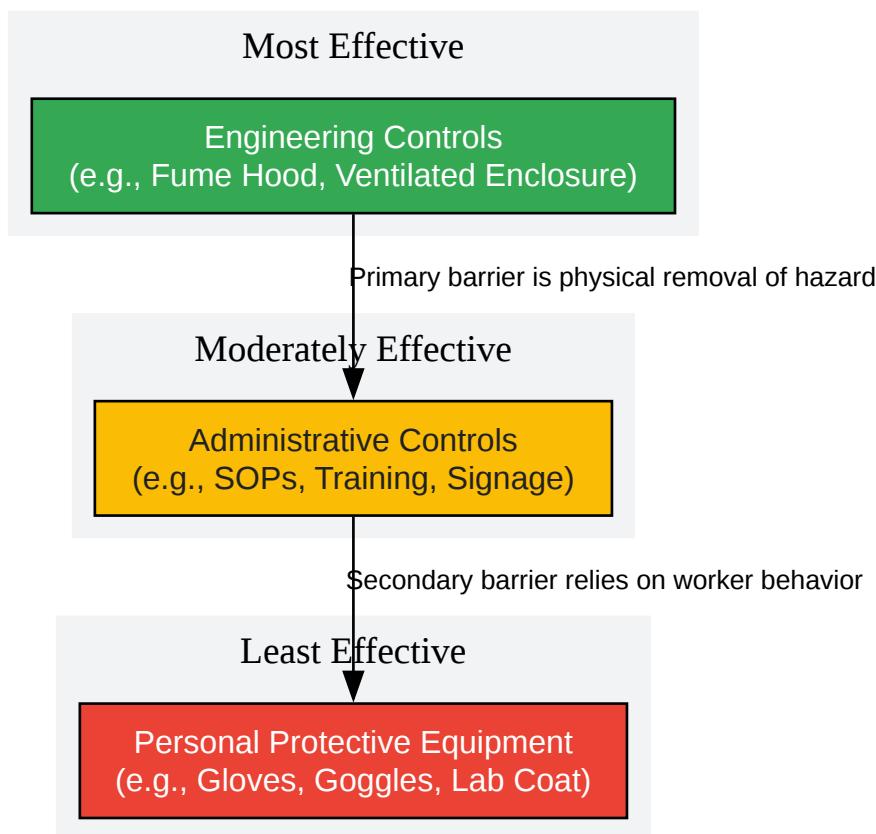
Source: Data synthesized from multiple safety data sheets.[\[3\]](#)[\[6\]](#)

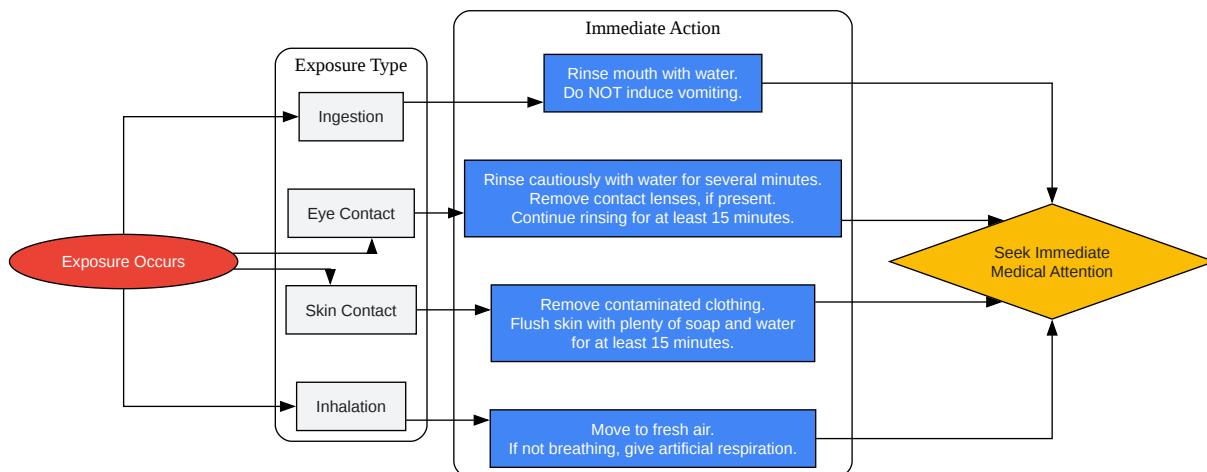
The toxicological properties have not been fully investigated, which underscores the importance of treating the compound with a high degree of caution and minimizing all potential exposures.[\[8\]](#)

The Hierarchy of Controls: A Systematic Approach to Safety

The most effective strategy for managing laboratory hazards follows a "Hierarchy of Controls." This systematic approach prioritizes the most effective and reliable control measures over less

effective ones. Reliance on Personal Protective Equipment (PPE) is considered the last line of defense.



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